

A Comparative Performance Guide: Disperse Red 9 and Solvent Red 111

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Compound of Interest

Compound Name: Red 9

Cat. No.: B1171698

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For researchers, scientists, and professionals in drug development, the precise selection of chemical compounds is paramount. This guide provides a comprehensive comparison of Disperse **Red 9** and Solvent Red 111, clarifying their relationship and detailing their performance characteristics based on available data.

A critical point of clarification is that Disperse **Red 9** and Solvent Red 111 are chemically identical, both referring to the compound 1-(methyamino)anthraquinone with the CAS Number 82-38-2.^{[1][2][3][4]} The different names arise from their classification and application based on their formulation and the medium in which they are used.^{[3][5]} A disperse dye is designed for dyeing hydrophobic fibers like polyester from an aqueous dispersion, while a solvent dye is intended for coloring organic solvents, plastics, waxes, and other non-polar materials.^{[5][6]}

Performance Characteristics

The performance of 1-(methyamino)anthraquinone is dictated by its inherent chemical and physical properties. The following tables summarize the key performance data for this compound, which applies to both Disperse **Red 9** and Solvent Red 111.

Physical and Chemical Properties

Property	Value
Chemical Name	1-(methylamino)anthraquinone
CAS Number	82-38-2[2]
Molecular Formula	C15H11NO2[2][4]
Molecular Weight	237.25 g/mol [2][4]
Appearance	Red powder[7][8]
Melting Point	169-172 °C[6][9]

Solubility Profile

Solvent	Solubility
Water	Insoluble[10]
Acetone	Soluble[7][10]
Ethanol	Soluble[7][10]
Benzene	Slightly Soluble[7][10]
Carbon Tetrachloride	Slightly Soluble[7][10]
Linseed Oil	Soluble[10]

Performance in Applications

Performance Metric	Rating/Value	Application Medium
Lightfastness	6-7 (on a scale of 1-8)[9]	Polystyrene (PS)
Heat Resistance	Up to 280-300 °C[11]	Plastics
Migration Resistance	Good[6]	Plastics

Experimental Protocols

The following are generalized experimental protocols for evaluating the key performance characteristics of dyes like Disperse **Red 9** / Solvent Red 111.

Determination of Solubility

Objective: To determine the solubility of the dye in various solvents.

Methodology:

- A known excess amount of the dye is added to a specific volume of the solvent at a constant temperature (e.g., 25 °C).
- The mixture is agitated for a prolonged period (e.g., 24 hours) to ensure equilibrium is reached.
- The saturated solution is then filtered to remove the undissolved dye.
- A known volume of the filtrate is taken, and the solvent is evaporated.
- The mass of the remaining dissolved dye is measured.
- Solubility is expressed as grams of dye per 100 mL of solvent.

Evaluation of Lightfastness

Objective: To assess the resistance of the colored material to fading upon exposure to light.

Methodology:

- A sample of the material (e.g., plastic or textile) colored with the dye is prepared.
- The sample is exposed to a standardized artificial light source (e.g., a xenon arc lamp) that simulates natural sunlight in a controlled environment.
- A portion of the sample is shielded from the light to serve as an unexposed control.
- The color change of the exposed portion is periodically compared to the unexposed portion and a standard grey scale for assessing color change.
- The lightfastness is rated on a scale of 1 to 8, where 8 indicates the highest fastness.^[9]

Assessment of Thermal Stability

Objective: To determine the temperature at which the dye begins to decompose or change color.

Methodology:

- A sample of the dye is heated at a controlled rate in a thermogravimetric analyzer (TGA) or a differential scanning calorimeter (DSC).
- The TGA measures the mass loss of the sample as a function of temperature, indicating decomposition.
- The DSC measures the heat flow to or from the sample as a function of temperature, indicating phase transitions or decomposition.
- Alternatively, for practical application testing, a colored plastic sample is heated in an oven at various temperatures for a specific duration, and any color change is visually assessed.

Logical and Experimental Workflow Diagrams

The following diagrams illustrate the relationship between Disperse **Red 9** and Solvent Red 111 and a typical experimental workflow for dye performance evaluation.

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